

A Comprehensive Technical Guide to 1-Butoxy-4-ethynylbenzene

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Butoxy-4-ethynylbenzene

CAS No.: 79887-15-3

Cat. No.: B1272918

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Authored for: Researchers, Scientists, and Drug Development Professionals From the desk of:
A Senior Application Scientist

This document provides an in-depth technical examination of **1-Butoxy-4-ethynylbenzene**, a key organic intermediate. We will explore its fundamental molecular characteristics, physicochemical properties, and its application in synthetic chemistry, grounded in established scientific principles.

Part 1: Core Molecular Profile

1-Butoxy-4-ethynylbenzene is a monosubstituted aromatic compound characterized by a butoxy group and a terminal alkyne (ethynyl group) attached to a benzene ring at para positions. This unique bifunctional structure makes it a valuable building block in organic synthesis.

1.1: Molecular Formula and Weight

The precise composition of a molecule is fundamental to all stoichiometric and analytical considerations. For **1-Butoxy-4-ethynylbenzene**, the molecular formula is $C_{12}H_{14}O$.^{[1][2][3][4]}

This formula is derived from its structure, which consists of 12 carbon atoms, 14 hydrogen atoms, and one oxygen atom.

Based on this elemental composition, the calculated molecular weight is 174.24 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) This value is crucial for accurate reagent measurement in reaction setups and for interpretation of mass spectrometry data.

1.2: Structural and Chemical Identifiers

The specific arrangement of atoms and bonds dictates the molecule's reactivity and physical behavior. The structure is defined by a butoxy ether linkage at one end of the benzene ring and a reactive ethynyl group at the other.

Table 1: Key Chemical Identifiers

Identifier	Value
Molecular Formula	C ₁₂ H ₁₄ O [1] [2] [3] [4]
Molecular Weight	174.24 g/mol [1] [2] [3] [4]
CAS Number	79887-15-3 [2] [3] [4]
IUPAC Name	1-Butoxy-4-ethynylbenzene [2]
Synonyms	4-Butoxyphenylacetylene, 1-ethynyl-4-butoxybenzene [1] [4]
SMILES	<chem>CCCCOC1=CC=C(C=C1)C#C</chem> [1] [2]
InChIKey	JMLXBCSKFMMFGF-UHFFFAOYSA-N [1] [2] [3]

Part 2: Physicochemical Properties and Handling

A thorough understanding of a compound's physical properties is essential for its proper handling, storage, and use in experimental design.

Table 2: Physicochemical Data

Property	Value
Appearance	Colorless to yellow liquid
Purity	Typically $\geq 97\%$
Linear Formula	$\text{CH}_3(\text{CH}_2)_3\text{OC}_6\text{H}_4\text{C}\equiv\text{CH}$ [3]

Note: Specific properties like boiling point and density can vary based on purity and measurement conditions. Always refer to the supplier's specific documentation.

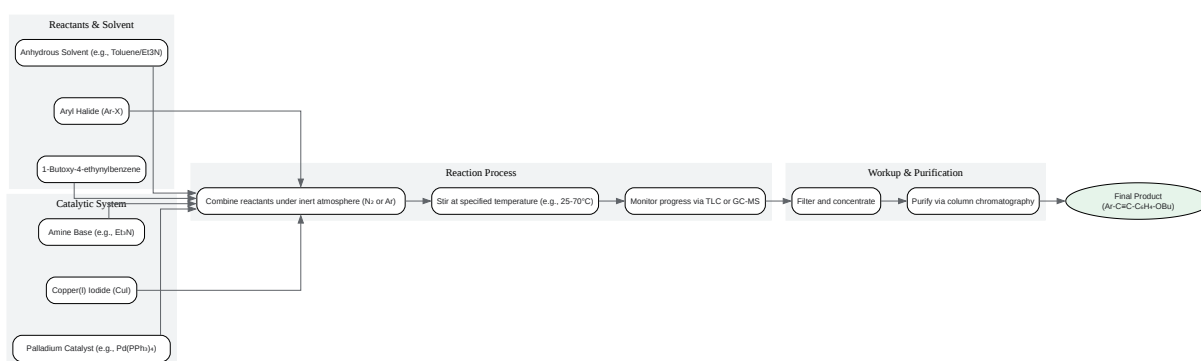
Part 3: Application in Synthetic Chemistry: A Methodological Perspective

The terminal alkyne of **1-Butoxy-4-ethynylbenzene** is its most reactive site, making it an ideal substrate for a variety of carbon-carbon bond-forming reactions. Its utility is particularly pronounced in metal-catalyzed cross-coupling reactions.

3.1: The Sonogashira Coupling: A Case Study

The Sonogashira coupling, a reaction between a terminal alkyne and an aryl or vinyl halide, is a cornerstone of modern organic synthesis for creating substituted alkynes. The choice of this reaction is driven by its high efficiency and functional group tolerance. **1-Butoxy-4-ethynylbenzene** is an excellent substrate for this transformation.

Experimental Rationale: The reaction requires a dual catalytic system. A palladium catalyst facilitates the main cross-coupling cycle, while a copper(I) co-catalyst is essential for the activation of the alkyne. A base is required to neutralize the hydrogen halide byproduct, driving the reaction to completion.



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Caption: Workflow for a typical Sonogashira cross-coupling reaction.

Protocol: Synthesis of a Disubstituted Alkyne

- **Vessel Preparation:** A round-bottom flask is flame-dried under vacuum and backfilled with an inert gas (e.g., Nitrogen or Argon). This is a critical step to prevent oxygen from deactivating the palladium catalyst.

- **Reagent Loading:** To the flask, add the aryl halide (1.0 eq), palladium catalyst (e.g., Pd(PPh₃)₄, 0.02-0.05 eq), and copper(I) iodide (0.05-0.10 eq).
- **Solvent and Base Addition:** Anhydrous solvent (e.g., toluene) and an amine base (e.g., triethylamine, 2-3 eq) are added via syringe. The mixture is stirred to ensure dissolution.
- **Substrate Addition:** **1-Butoxy-4-ethynylbenzene** (1.1-1.2 eq) is added dropwise to the stirred solution. The slight excess ensures complete consumption of the potentially more valuable aryl halide.
- **Reaction Execution:** The reaction is stirred at the appropriate temperature (ranging from room temperature to 70°C, depending on the reactivity of the halide) and monitored.
- **Workup:** Upon completion, the reaction mixture is cooled, filtered to remove the amine salt byproduct, and the solvent is removed under reduced pressure.
- **Purification:** The crude residue is purified by flash column chromatography on silica gel to isolate the pure coupled product.

This self-validating protocol includes monitoring steps (TLC/GC-MS) to ensure the reaction proceeds as expected before committing to the purification stage.

References

- Matrix Fine Chemicals. **1-BUTOXY-4-ETHYNYLBENZENE** | CAS 79887-15-3. [\[Link\]](#)
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